

# Essential Safety and Operational Guide for Handling AT791

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## Compound of Interest

Compound Name: AT791  
Cat. No.: B15614096

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This document provides critical safety and logistical information for the handling and disposal of **AT791**, a potent and orally bioavailable Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**AT791** is classified as a toxic compound and is a moderate to severe irritant to the skin and eyes.<sup>[1]</sup> Handling should be restricted to personnel trained in the safe management of potent active pharmaceutical ingredients.<sup>[1]</sup>

Quantitative Safety Data Summary

Parameter	Value	Source
CAS Number	1219962-49-8	[1][2][3][4][5]
Molecular Formula	C23H31N3O3	[1][2][5]
Molecular Weight	397.51 g/mol	[2][5]
Hazard Description	Toxic; Moderate to severe skin and eye irritant	[1]
Solubility in DMSO	≥ 80 mg/mL (≥ 201.25 mM)	[5]
Storage (Solid)	-20°C for up to 3 years	
Storage (in Solvent)	-80°C for up to 1 year	[5]

### Recommended Personal Protective Equipment (PPE)

A comprehensive assessment of potential exposure should be conducted before handling **AT791**. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: In case of potential aerosolization or handling of large quantities of the solid compound, a properly fitted respirator is recommended. All handling of the solid form should be performed in a certified chemical fume hood.

## Experimental Protocols: Safe Handling and Disposal

### A. Preparation of Stock Solutions

**AT791** is typically dissolved in dimethyl sulfoxide (DMSO) to create a stock solution.

- Preparation: All manipulations involving the solid form of **AT791** must be conducted in a chemical fume hood.

- Weighing: Carefully weigh the desired amount of **AT791** powder using an analytical balance within the fume hood.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **AT791** powder. To aid dissolution, gentle vortexing or sonication may be applied.
- Storage: Store the stock solution at -80°C in tightly sealed, clearly labeled vials. To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

## B. Disposal Plan

As a potent small molecule inhibitor, all waste contaminated with **AT791** must be treated as hazardous chemical waste.

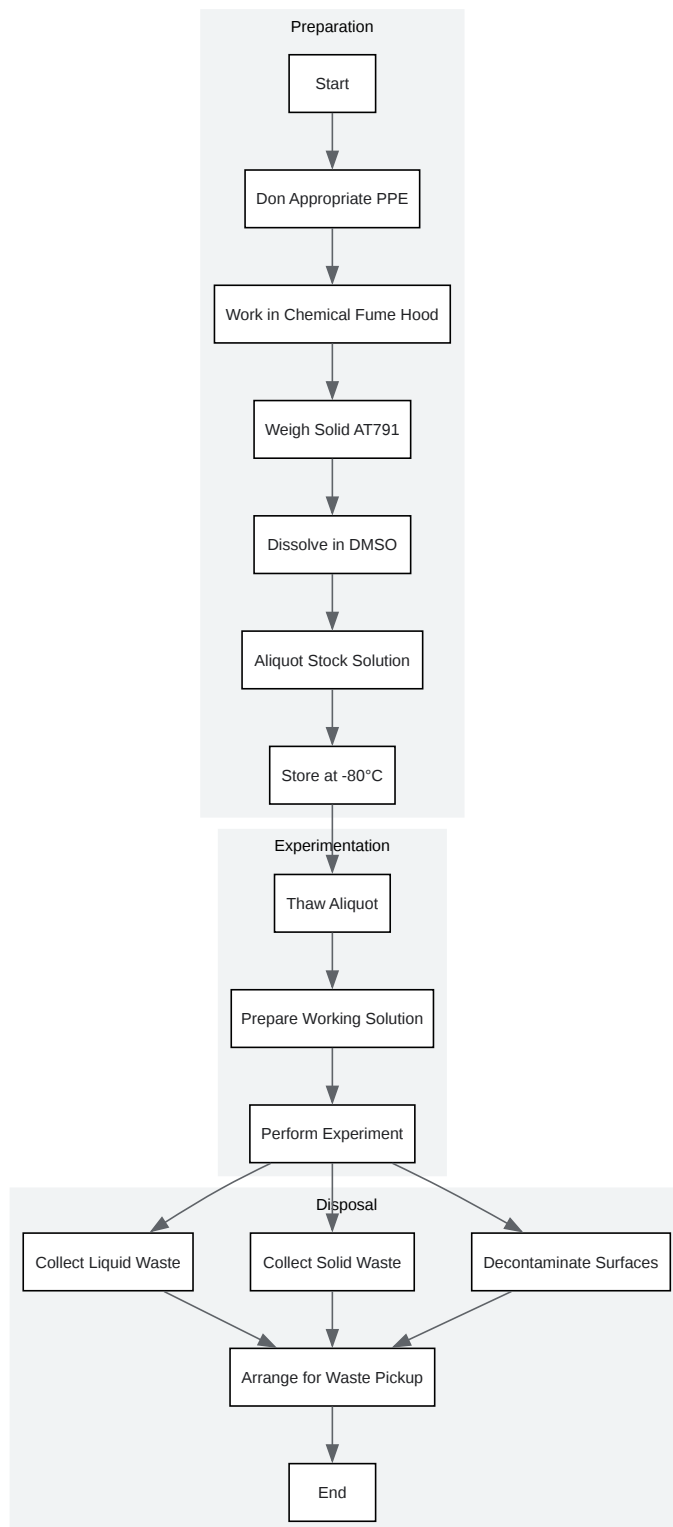
- Liquid Waste:
  - Collect all solutions containing **AT791** (including unused stock and working solutions, and the first rinse of any container) in a designated, leak-proof, and clearly labeled hazardous waste container.
  - The container label should include "Hazardous Waste" and the full chemical name "**AT791**".
  - Store the liquid waste container in a designated, secure, and well-ventilated area, segregated from incompatible chemicals.
- Solid Waste:
  - Dispose of all materials that have come into contact with **AT791**, such as pipette tips, tubes, gloves, and weighing paper, in a dedicated, clearly labeled hazardous solid waste container.
  - Do not mix this waste with non-hazardous laboratory trash.
- Decontamination:

- Wipe down all surfaces and equipment that may have come into contact with **AT791** with an appropriate laboratory disinfectant. Dispose of the cleaning materials as hazardous solid waste.
- Waste Pickup:
  - Follow your institution's established procedures for the collection and disposal of hazardous chemical waste. Do not dispose of any **AT791**-contaminated waste down the drain or in the regular trash.

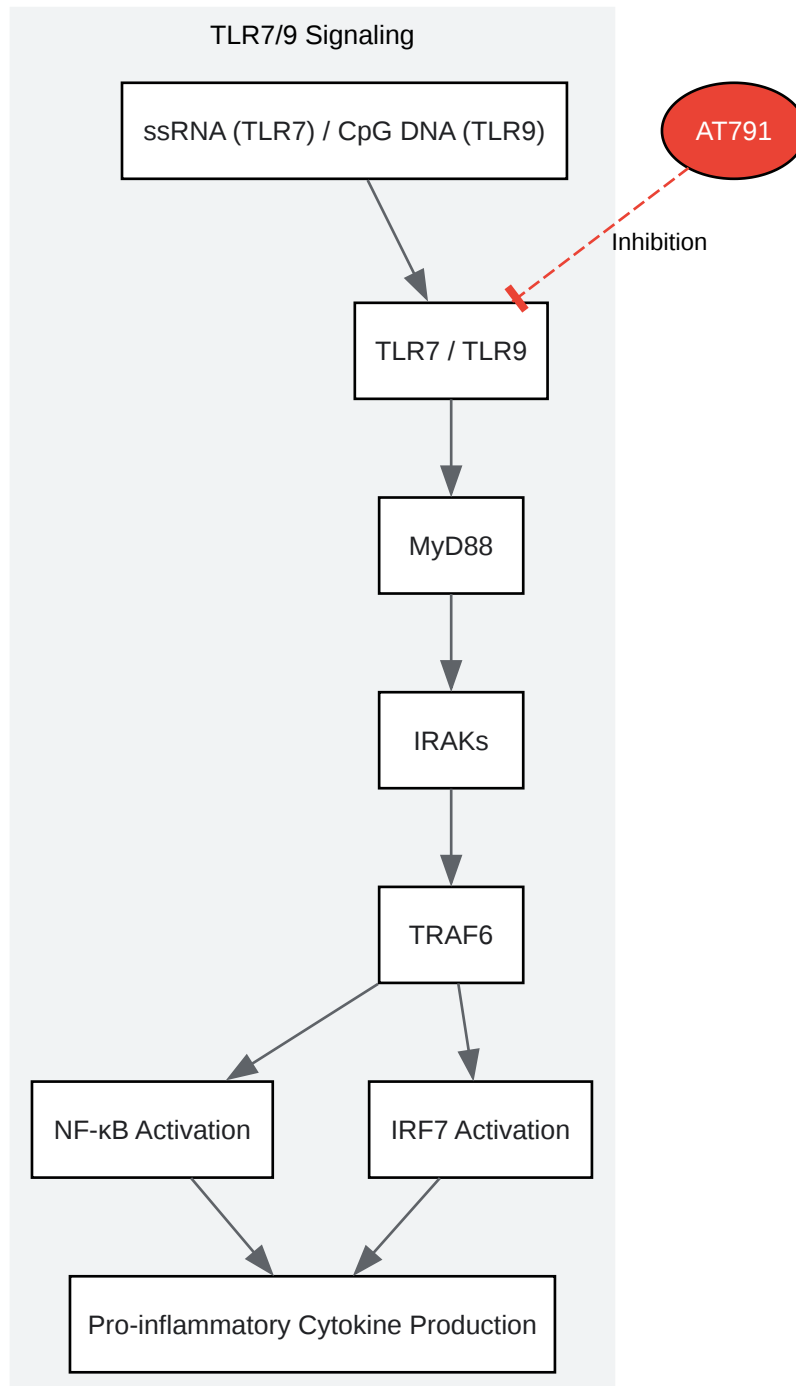
## Visualized Workflows and Pathways

### Safe Handling Workflow for **AT791**

Safe Handling Workflow for AT791



## AT791 Signaling Pathway Inhibition



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